

An In-depth Technical Guide to N-benzyl-2-hydroxybenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-benzhydryl-2-hydroxybenzamide*

Cat. No.: *B3333144*

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A comprehensive overview of the nomenclature, properties, synthesis, and biological context of N-benzyl-2-hydroxybenzamide, a compound of interest for researchers, scientists, and drug development professionals.

This technical guide provides a detailed examination of N-benzyl-2-hydroxybenzamide, a chemical entity of significant interest in medicinal chemistry and drug discovery. It has been noted that the query for "**N-benzhydryl-2-hydroxybenzamide**" did not yield a well-documented compound in scientific literature. It is highly probable that the intended compound of interest was N-benzyl-2-hydroxybenzamide, a closely related and extensively studied molecule. This guide will focus on the latter, while also clarifying the structural distinction between the "benzyl" and "benzhydryl" moieties.

Chemical Identity: IUPAC Name and Synonyms

The formal identification of a chemical compound is crucial for accurate scientific communication. The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized nomenclature for this purpose.

The IUPAC name for the compound is N-benzyl-2-hydroxybenzamide[1].

This compound is also known by a variety of synonyms in scientific literature and chemical databases. These include:

- n-benzylsalicylamide[1]
- Benzamide, 2-hydroxy-N-(phenylmethyl)-[1]
- (2-hydroxyphenyl)-N-benzylcarboxamide[1]
- 2-Hydroxybenzamide-N-benzyl[1]
- N-Benzyl-2-hydroxy-benzamide[1]
- ChEMBL502767[1]
- N-BENZYL SALICYLAMIDE[1]

Physicochemical Properties

A summary of the key physicochemical properties of N-benzyl-2-hydroxybenzamide is presented in the table below. These properties are essential for understanding the compound's behavior in various experimental and biological systems.

| Property | Value | Source |
|---------------------------|---|-----------|
| Molecular Formula | C ₁₄ H ₁₃ NO ₂ | [1][2] |
| Molecular Weight | 227.26 g/mol | [1][2][3] |
| Melting Point | 136 °C | [3] |
| Boiling Point (Predicted) | 450.7 ± 38.0 °C | [3] |
| Density (Predicted) | 1.202 ± 0.06 g/cm ³ | [3] |
| XLogP3 | 2.8 | [1] |
| InChI | 1S/C14H13NO2/c16-13-9-5-4-8-12(13)14(17)15-10-11-6-2-1-3-7-11/h1-9,16H,10H2,(H,15,17) | [1] |
| SMILES | <chem>C1=CC=C(C=C1)CNC(=O)C2=CC=CC=C2O</chem> | [1] |
| CAS Number | 20919-36-2 | [1][2][3] |

Synthesis of N-benzyl-2-hydroxybenzamide

The synthesis of N-benzyl-2-hydroxybenzamide can be achieved through several methods. A common laboratory-scale synthesis involves the amidation of a salicylic acid derivative with benzylamine.

Experimental Protocol: Amidation of Salicylic Acid

This protocol is a generalized procedure based on common amidation reactions.

Materials:

- Salicylic acid
- Thionyl chloride (SOCl₂) or a similar activating agent
- Benzylamine

- Anhydrous dichloromethane (DCM) or a suitable aprotic solvent
- Triethylamine (Et₃N) or another non-nucleophilic base
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography elution

Procedure:

- **Activation of Salicylic Acid:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve salicylic acid in anhydrous DCM. Cool the solution to 0 °C in an ice bath. Add thionyl chloride dropwise with stirring. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours, or until the reaction is complete (monitored by TLC). The excess thionyl chloride and solvent are then removed under reduced pressure to yield the crude salicyl chloride.
- **Amidation Reaction:** Dissolve the crude salicyl chloride in anhydrous DCM. In a separate flask, dissolve benzylamine and triethylamine in anhydrous DCM. Cool the benzylamine solution to 0 °C and add the salicyl chloride solution dropwise with stirring.
- **Work-up:** After the reaction is complete (monitored by TLC), wash the reaction mixture with saturated aqueous NaHCO₃ solution, followed by brine. Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- **Purification:** The crude product is purified by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure N-benzyl-2-hydroxybenzamide.

Biological and Pharmacological Context

N-benzyl-2-hydroxybenzamide belongs to the broader class of benzamides, which are known to exhibit a wide range of pharmacological activities. Derivatives of N-benzylbenzamide have

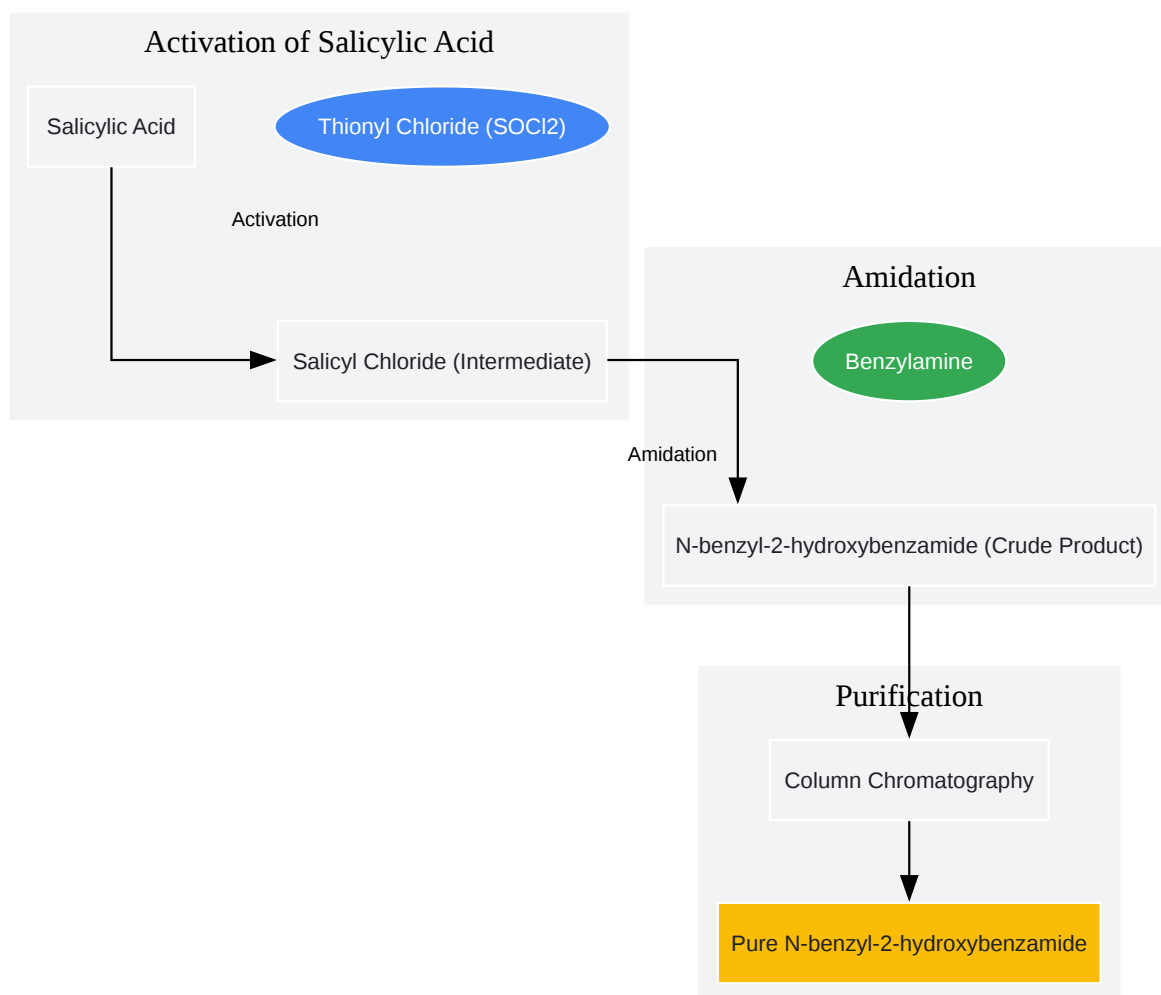
been investigated for their potential as modulators of various biological targets. For instance, some N-benzylbenzamide derivatives have been studied as dual modulators of soluble epoxide hydrolase (sEH) and peroxisome proliferator-activated receptor gamma (PPAR γ), which could have implications for treating metabolic syndrome[4][5].

The biological activity of this compound is influenced by its ability to form intramolecular hydrogen bonds, which can affect its conformation and interaction with biological targets[6]. While specific signaling pathways for N-benzyl-2-hydroxybenzamide are not extensively detailed, its structural similarity to other pharmacologically active benzamides suggests potential for further investigation in drug discovery programs.

Visualizations

Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of N-benzyl-2-hydroxybenzamide.

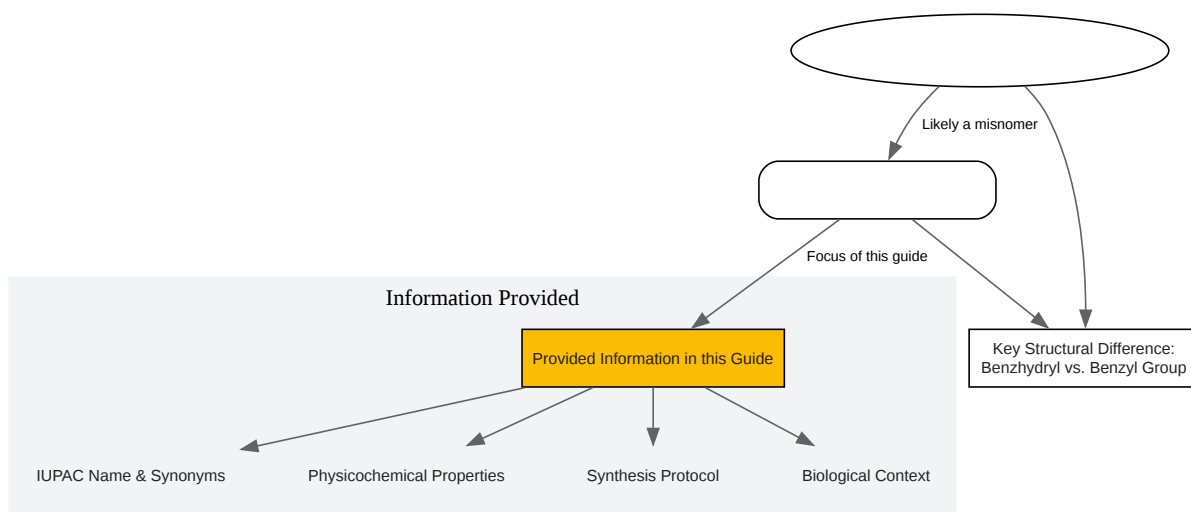


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Caption: A generalized workflow for the synthesis of N-benzyl-2-hydroxybenzamide.

Logical Relationship Diagram

This diagram clarifies the relationship between the user's query and the information provided in this guide.



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Caption: Relationship between the user's query and the provided technical information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-benzyl-2-hydroxybenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3333144#n-benzhydryl-2-hydroxybenzamide-iupac-name-and-synonyms]

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